

Cymarin polymer derivatives vs native pharmacokinetics

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Compound Focus: Cymarin

CAS No.: 508-77-0

Cat. No.: S564717

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Available Information on Cymarin Polymer Derivatives

The table below summarizes the only specific reference to **cymarin** polymer derivatives found in the search results.

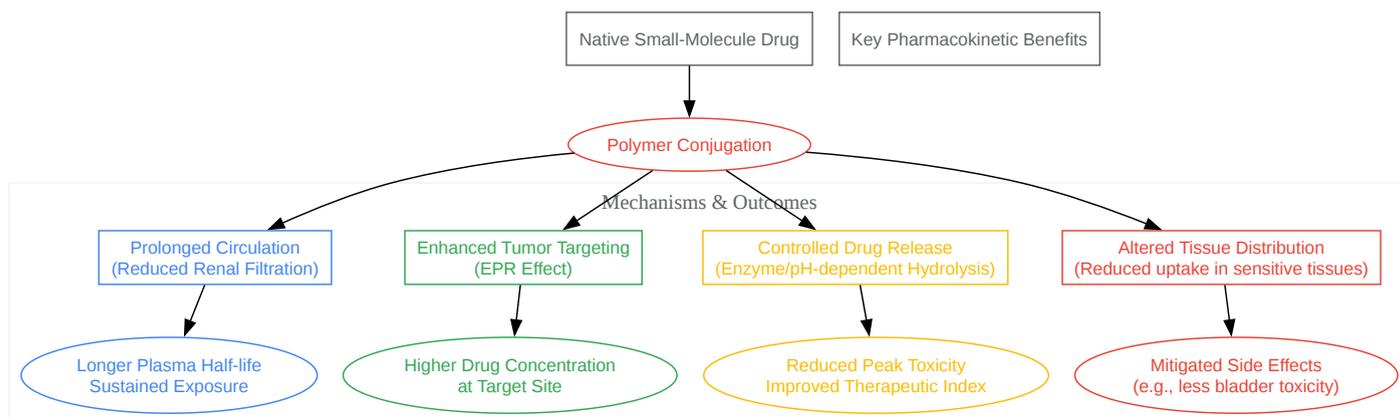
Subject	Key Available Information	Source Details
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| **Cymarin and its polymer derivatives** | A study titled "Comparative pharmacokinetics of **cymarin** and its polymer derivatives" was published in 1991. [1] | **Journal:** Pharmaceutical Chemistry Journal, Vol. 25, pp. 71–73 (1991). [1] **Access:** The full article is behind a paywall on Springer's website. [1] |

Context from Broader Research on Polymeric Drugs

While specific data on **cymarin** is scarce, your question is highly relevant to the established field of "polymeric drugs." The general advantages of attaching a drug to a polymer backbone, which the **cymarin** study likely investigated, are well-documented. [2]

The following diagram outlines the primary mechanisms through which polymer conjugation can enhance a drug's performance.



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These mechanisms are supported by clinical research on other polymer-drug conjugates. For instance, a phase I study of MAG-CPT (a polymeric camptothecin derivative) demonstrated a plasma half-life **exceeding 6 days** for both the polymer conjugate and the released drug, a significant extension compared to the native drug. [3]

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References

1. Comparative pharmacokinetics of cymarin and its polymer ... [link.springer.com]
2. Polymeric drugs: Advances in the development of ... [pmc.ncbi.nlm.nih.gov]
3. Phase I and pharmacokinetic (PK) study of MAG-CPT (PNU ... [nature.com]

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